

6-Formylindolo(3,2-b)carbazole discovery and history

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Compound of Interest

Compound Name: 6-Formylindolo(3,2-b)carbazole

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An In-Depth Technical Guide to **6-Formylindolo(3,2-b)carbazole** (FICZ) for Researchers, Scientists, and Drug Development Professionals

Abstract

6-Formylindolo(3,2-b)carbazole (FICZ) is a naturally occurring tryptophan derivative that has garnered significant attention as a potent endogenous ligand for the Aryl Hydrocarbon Receptor (AHR). Initially identified as a photoproduct of tryptophan, FICZ is now recognized as a key signaling molecule involved in a diverse range of physiological and pathological processes, including immune modulation, stem cell differentiation, and carcinogenesis. Its high binding affinity for the AHR and its rapid metabolic clearance through AHR-induced cytochrome P450 enzymes create a dynamic and transient signaling system. This technical guide provides a comprehensive overview of the discovery, history, synthesis, and biological characterization of FICZ, with a focus on quantitative data and detailed experimental protocols relevant to researchers in academia and the pharmaceutical industry.

Discovery and History

6-Formylindolo(3,2-b)carbazole was first identified as a photooxidation product of the amino acid tryptophan upon exposure to ultraviolet (UV) light.[1][2] Its chemical structure was elucidated using a combination of mass spectrometry, nuclear magnetic resonance (NMR) spectroscopy, and other spectroscopic techniques.[2] Initially considered a potential phototoxic compound, further research revealed its exceptionally high binding affinity for the Aryl Hydrocarbon Receptor (AHR), a ligand-activated transcription factor historically known for



mediating the toxic effects of environmental pollutants like 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD).[1][3] This discovery led to the hypothesis that FICZ could be an endogenous ligand for the AHR, playing a role in normal physiological processes. Subsequent studies have confirmed the enzymatic formation of FICZ in biological systems, independent of light exposure, further solidifying its role as a key endogenous signaling molecule.[4]

Physicochemical Properties and Quantitative Data

FICZ is a planar, heterocyclic aromatic compound with the molecular formula C₁₉H₁₂N₂O and a molecular weight of 284.3 g/mol .[3] Its key biological activity is defined by its interaction with the AHR and its subsequent metabolism by cytochrome P450 enzymes, primarily CYP1A1. A summary of important quantitative data is presented in Table 1.

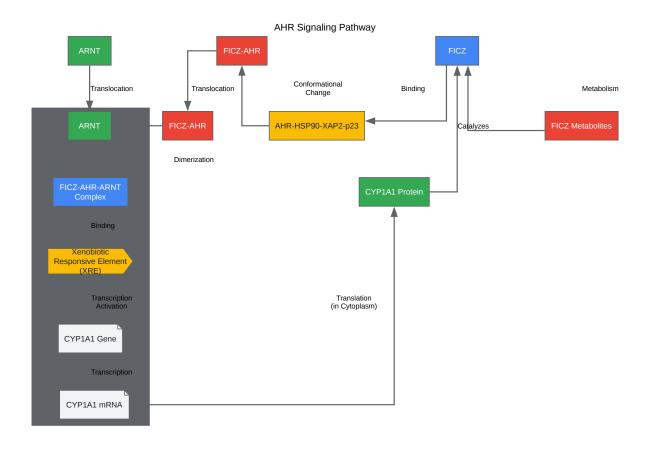
Parameter	Value	Species/Cell Line	Reference
AHR Binding Affinity (Kd)	70 pM	Not specified	[3]
~400 nM	Drosophila AHR (mutant)	[5]	
CYP1A1 Induction (EC50)	0.016 nM (3h)	Chicken Embryo Hepatocytes	[3]
0.80 nM (8h)	Chicken Embryo Hepatocytes	[3]	
11 nM (24h)	Chicken Embryo Hepatocytes	[3]	_
0.6 nM (6h)	Zebrafish Embryos (CYP1A)	[6]	_
0.5 nM (6h)	Zebrafish Embryos (CYP1B1)	[6]	_
CYP1A1 Inhibition (IC50)	Potent inhibitor	Human cDNA- expressed CYP1A1	[1]

Table 1: Quantitative data for **6-Formylindolo(3,2-b)carbazole** (FICZ)



Signaling Pathway and Regulatory Feedback Loop

FICZ exerts its biological effects primarily through the activation of the AHR signaling pathway. This pathway is a critical regulator of xenobiotic metabolism and also plays a significant role in various physiological processes.

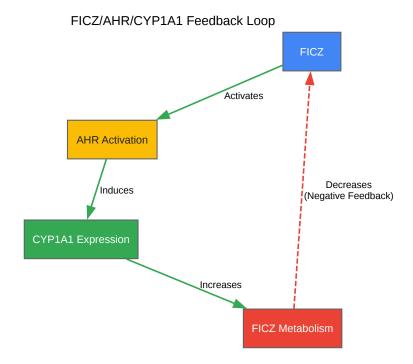


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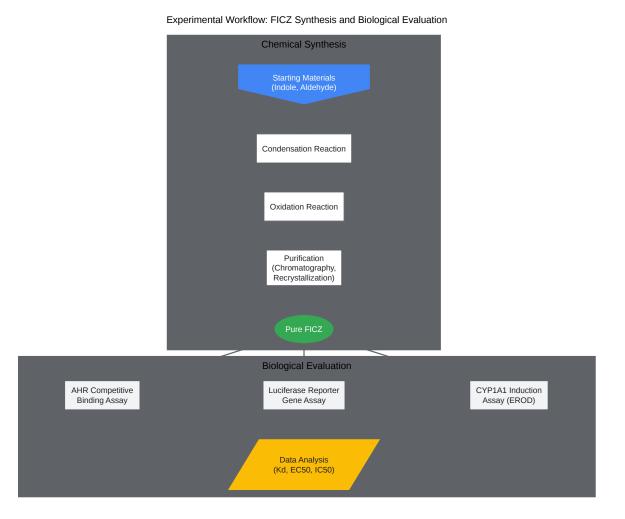
Caption: AHR signaling pathway activated by FICZ.

A key feature of FICZ-mediated AHR signaling is a negative feedback loop involving the induction of CYP1A1. FICZ is a potent inducer of CYP1A1, and in turn, CYP1A1 is the primary enzyme responsible for the metabolic clearance of FICZ. This creates a transient signaling cascade where the duration and intensity of AHR activation are tightly regulated.









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